

An In-depth Technical Guide to the Health and Safety of Dibenzyl Sulfoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzyl sulfoxide*

Cat. No.: *B177149*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **Dibenzyl sulfoxide**, tailored for a scientific audience. It includes a summary of toxicological data, detailed experimental protocols for toxicity assessment, and information on safe handling, storage, and emergency procedures.

Chemical and Physical Properties

Dibenzyl sulfoxide is a sulfoxide compound that presents as an off-white to pale yellow crystalline powder.^[1] A clear understanding of its physical and chemical properties is fundamental to its safe handling in a laboratory setting.

Property	Value	Reference
Synonyms	Benzyl sulfoxide, Dibenzylsulfoxide	[2]
Molecular Formula	C ₁₄ H ₁₄ OS	[3]
Molecular Weight	230.33 g/mol	[3]
CAS Number	621-08-9	[3]
Appearance	Off-white to pale yellow crystalline powder	[1]
Melting Point	130-132 °C	[3]
Solubility	Soluble in diethyl ether and ethanol. Very slightly soluble in water (0.3 g/L at 20 °C).	[4][5]
Storage Temperature	Store below +30°C in a dry, cool, and well-ventilated place.	[3]

Toxicological Data

The toxicological properties of **Dibenzyl sulfoxide** have not been fully investigated. However, available data from acute toxicity studies provide initial insights into its potential hazards.

Acute Toxicity

The primary quantitative measure of acute toxicity is the median lethal dose (LD50), the dose required to kill half the members of a tested population.

Test	Species	Route	LD50	Reference
Acute Toxicity	Mouse	Intraperitoneal	600 mg/kg	[6]

Experimental Protocols

While the specific experimental details for the cited LD50 value are not available in the public domain, a standard protocol for determining the acute oral toxicity of a substance is outlined in the OECD Test Guideline 425: Acute Oral Toxicity – Up-and-Down Procedure.

OECD Test Guideline 425: A General Protocol

This method is a stepwise procedure using a small number of animals to obtain a statistically sound estimate of the LD50.

Principle:

A single animal is dosed at a time. If the animal survives, the next animal is dosed at a higher fixed increment. If the animal dies, the next is dosed at a lower fixed increment. This process continues until the stopping criteria are met.

Methodology:

- **Animals:** Healthy, young adult rodents (commonly rats or mice) of a single sex are used.^[1] They are acclimated to laboratory conditions for at least 5 days before the study.
- **Housing and Feeding:** Animals are housed individually. Food is withheld overnight before dosing, but water is available ad libitum.^[1]
- **Dose Preparation:** The test substance is typically dissolved or suspended in an appropriate vehicle, such as water or corn oil.^[1]
- **Administration:** The substance is administered orally in a single dose via gavage.^[7] The volume administered is generally kept low (e.g., under 10 mL/kg for rats).
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.^[7]
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the survival outcomes at different dose levels.



[Click to download full resolution via product page](#)

Experimental workflow for LD50 determination using the Up-and-Down Procedure.

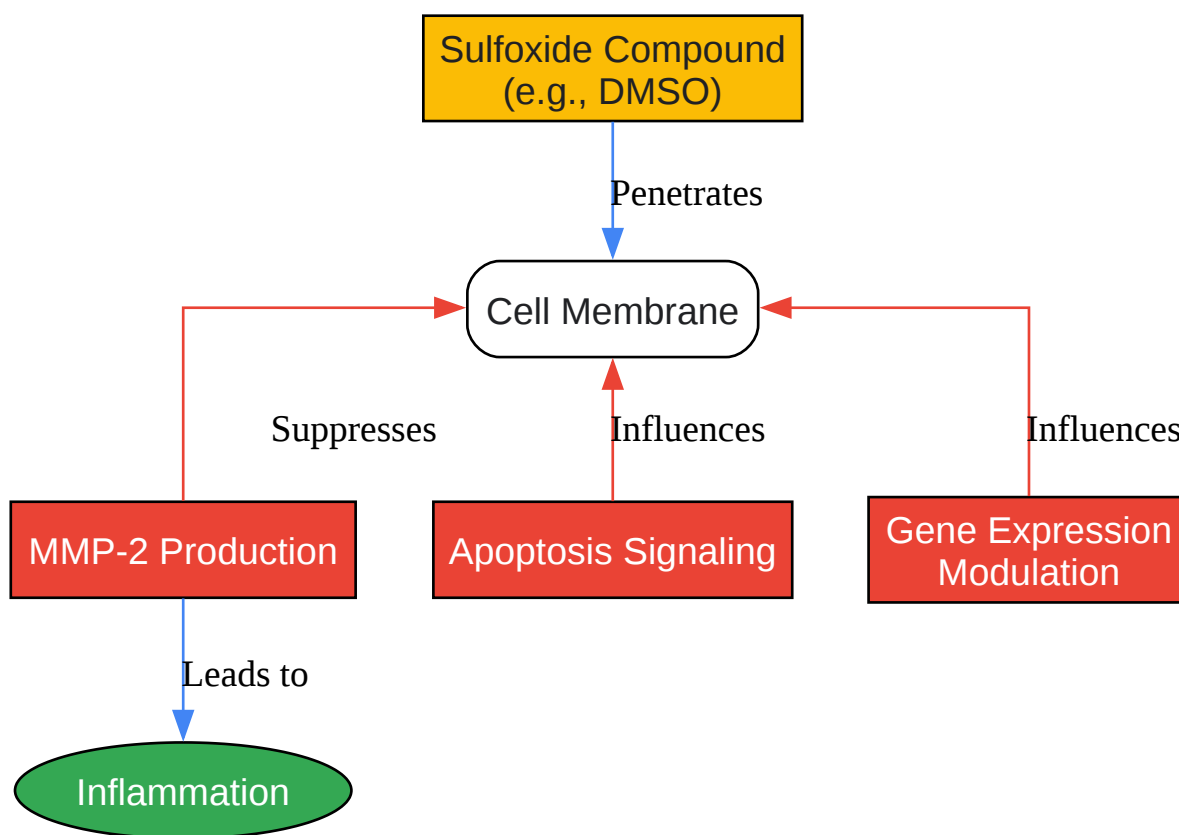
Potential Biological Effects and Signaling Pathways

Specific information on the mechanism of action and signaling pathways affected by **Dibenzyl sulfoxide** is limited. However, insights can be drawn from the extensively studied analogous compound, Dimethyl sulfoxide (DMSO). It is crucial to note that the following information pertains to DMSO and may not be directly applicable to **Dibenzyl sulfoxide**.

DMSO is known to have a range of biological effects, including anti-inflammatory and analgesic properties.[8] It is also recognized for its ability to penetrate biological membranes, which is a key aspect of its use as a drug delivery vehicle.[9]

Some studies suggest that DMSO may influence cellular processes such as apoptosis (programmed cell death) and the expression of various genes.[10][11] For instance, in some experimental models, DMSO has been shown to induce apoptosis in developing central nervous system cells.[10] Furthermore, DMSO has been observed to modulate the expression of genes involved in glycosaminoglycan metabolism in certain cell types.[11]

The anti-inflammatory effects of DMSO may be partly attributed to its ability to suppress the production of matrix metalloproteinase-2 (MMP-2), an enzyme involved in tissue remodeling and inflammation.[8]



[Click to download full resolution via product page](#)

Potential signaling pathways influenced by a sulfoxide compound like DMSO.

Hazard Identification and First Aid

According to available Safety Data Sheets (SDS), **Dibenzyl sulfoxide** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6] However, as with any chemical, appropriate precautions should be taken.

- Eye Contact: May cause irritation.
- Skin Contact: May cause irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed. The hazard statement H302 (Harmful if swallowed) is associated with this compound.[6]

First Aid Measures:

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms appear.

Handling, Storage, and Disposal

Proper handling and storage procedures are essential to ensure safety in the laboratory.

Handling:

- Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, gloves (e.g., nitrile rubber), and a lab coat.
- Use only in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.

- Keep away from heat and sources of ignition.

Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations.
- Do not allow to enter drains or waterways.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Small Spill: Use a shovel to put the material into a convenient waste disposal container.
- Large Spill: Stop the leak if without risk. Do not touch spilled material. Use appropriate PPE. Prevent entry into sewers, basements, or confined areas.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: As with most organic compounds, combustion may produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

This guide is intended to provide a comprehensive overview of the health and safety information for **Dibenzyl sulfoxide**. It is essential to consult the most current Safety Data Sheet (SDS) for this compound before use and to always follow good laboratory practices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. Benzyl sulfoxide | C₁₄H₁₄OS | CID 12116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DIBENZYL SULFOXIDE | 621-08-9 [chemicalbook.com]
- 4. Dibenzylsulfoxid – Wikipedia [de.wikipedia.org]
- 5. dibenzyl sulfoxide [chemister.ru]
- 6. Dibenzyl Sulfoxide | 621-08-9 [sigmaaldrich.com]
- 7. umwelt-online.de [umwelt-online.de]
- 8. researchgate.net [researchgate.net]
- 9. epa.gov [epa.gov]
- 10. profiles.wustl.edu [profiles.wustl.edu]
- 11. The Role of Dimethyl Sulfoxide (DMSO) in Gene Expression Modulation and Glycosaminoglycan Metabolism in Lysosomal Storage Disorders on an Example of Mucopolysaccharidosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of Dibenzyl Sulfoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177149#health-and-safety-information-for-dibenzyl-sulfoxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com